

Chemical and physical properties of Coelenterazine h hydrochloride

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Compound of Interest

Compound Name: Coelenterazine h hydrochloride

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Coelenterazine h Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Coelenterazine h hydrochloride is a synthetic analog of coelenterazine, a luciferin responsible for the bioluminescence in many marine organisms.[1] As a substrate for various luciferases, most notably Renilla luciferase (RLuc), it plays a crucial role in a multitude of life science research applications.[2] Its enhanced luminescence intensity compared to native coelenterazine makes it a valuable tool for sensitive detection in reporter gene assays, bioluminescence resonance energy transfer (BRET) studies, and in vivo imaging.[3][4] This technical guide provides an in-depth overview of the chemical and physical properties of **Coelenterazine h hydrochloride**, detailed experimental protocols for its use, and an exploration of its mechanism of action.

Chemical and Physical Properties

Coelenterazine h hydrochloride is a yellow to orange solid with a molecular formula of $C_{26}H_{22}ClN_3O_2$ and a molecular weight of approximately 443.92 g/mol.[5] It is characterized by its specific spectral properties, which are fundamental to its function in bioluminescent assays.

Quantitative Data Summary

The following tables summarize the key quantitative data for Coelenterazine h and its hydrochloride salt.

Identifier	Value	Reference
IUPAC Name	2,8-dibenzyl-6-(4-hydroxyphenyl)imidazo[1,2-a]pyrazin-3(7H)-one hydrochloride	[5]
Synonyms	2-Deoxycoelenterazine hydrochloride, CLZN-h hydrochloride	[5]
CAS Number	50909-86-9 (for Coelenterazine h)	[3]
Molecular Formula	C ₂₆ H ₂₂ CIN ₃ O ₂	[5]
Molecular Weight	443.92 g/mol	[5]

Property	Value	Conditions/Notes	Reference
Appearance	Light yellow to orange solid	[5]	
Purity	≥98%	As determined by HPLC	
Melting Point	>200°C		
Solubility	Soluble in ethanol (≥ 50 mg/mL) and methanol. Insoluble in water.	Stock solutions are typically prepared in ethanol or methanol.	[5]
Stability	Stable for up to 1 month at -20°C and up to 6 months at -80°C in solution (protected from light).	Solutions should be prepared fresh and protected from light.	[5]
Absorption Maximum (λ _{max})	437 nm	In methanol	[5]
Emission Maximum (λ _{em})	466 nm	In the presence of Renilla luciferase	[5]

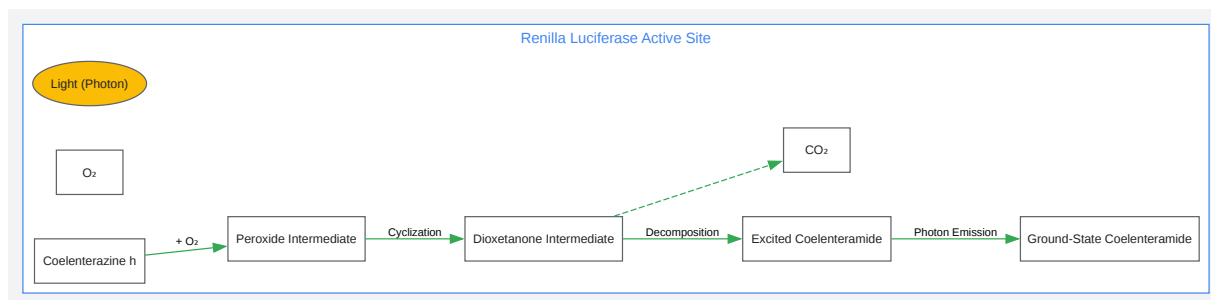
Bioluminescence

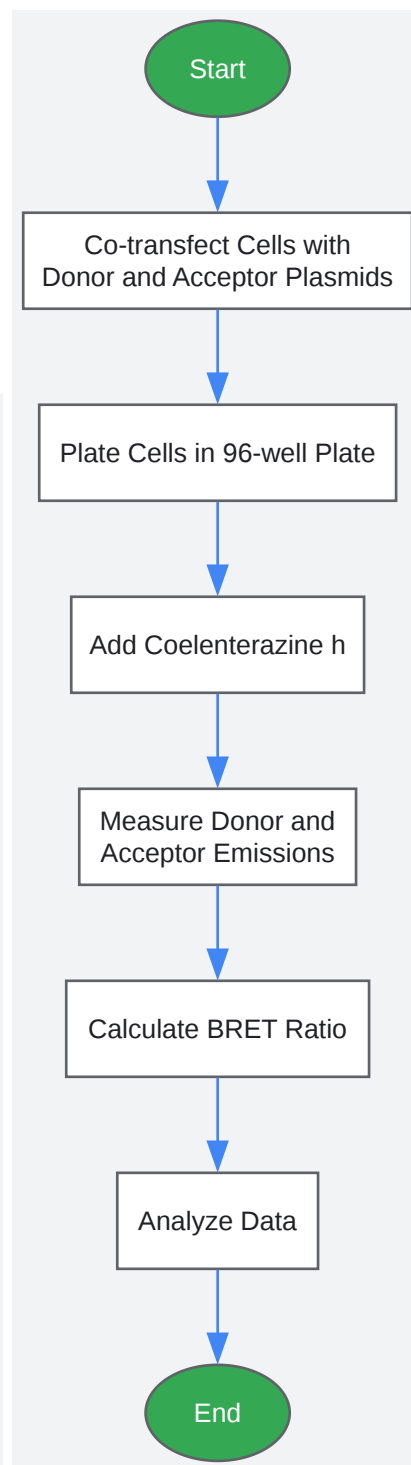
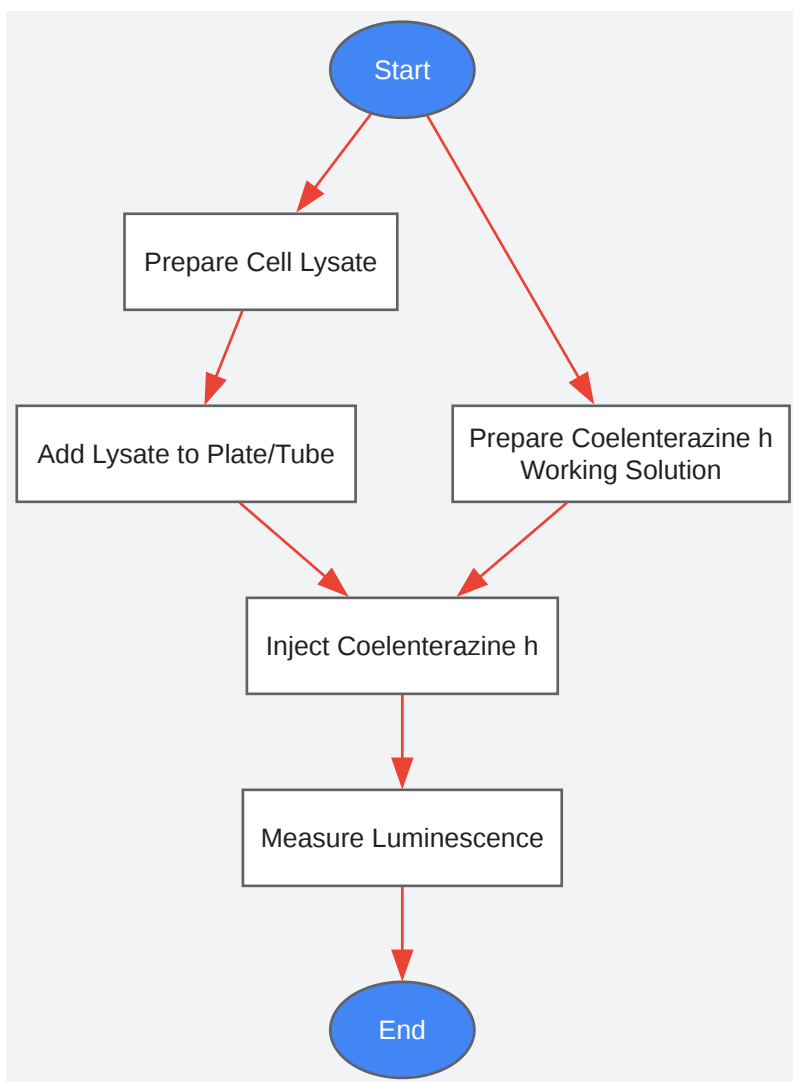
The light-emitting reaction of Coelenterazine h is catalyzed by luciferases, such as Renilla luciferase. This process involves the oxidative decarboxylation of the coelenterazine molecule.

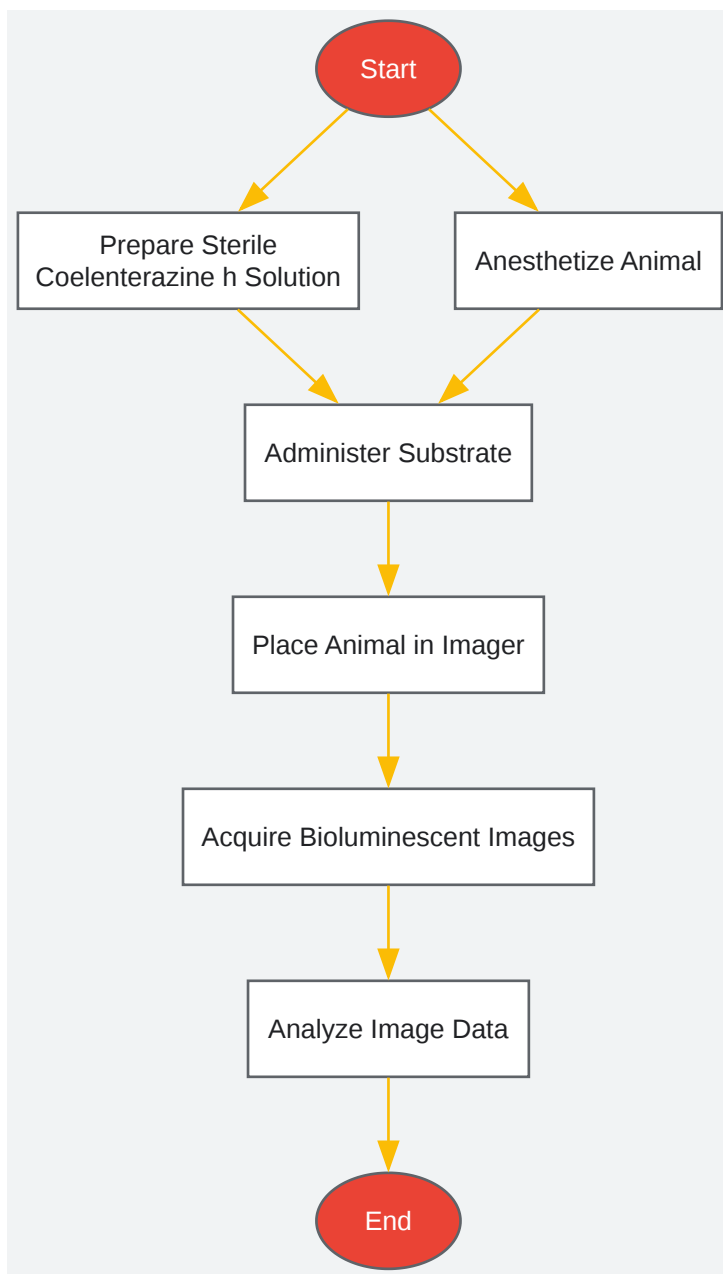
Mechanism of Action

The bioluminescent reaction of coelenterazine is initiated by the binding of molecular oxygen to the C-2 position of the imidazopyrazinone core, leading to the formation of a peroxide intermediate. This intermediate then cyclizes to form a highly unstable dioxetanone ring. The decomposition of this dioxetanone results in the release of carbon dioxide and the formation of an excited-state coelenteramide. As the excited coelenteramide returns to its ground state, it

emits a photon of light. The specific wavelength of the emitted light is influenced by the microenvironment of the luciferase active site.







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